

Personal protective equipment for handling BMS-248360

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Compound of Interest		
Compound Name:	BMS-248360	
Cat. No.:	B1667189	Get Quote

Essential Safety and Handling Guide for BMS-248360

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **BMS-248360**. Given the absence of a publicly available, specific Safety Data Sheet (SDS), this guidance is based on the known pharmacological action of the compound and established safety protocols for handling potent pharmaceutical powders. **BMS-248360** is an orally active dual antagonist of the angiotensin II subtype 1 (AT1) and endothelin subtype A (ETA) receptors. As with any potent research chemical, a thorough risk assessment should be conducted before handling.

Immediate Safety and Handling Precautions

Due to its classification as a potent, non-combustible solid in powder form, the primary risks associated with **BMS-248360** are inhalation of airborne particles and direct contact. The pharmacological activity of this compound class suggests potential for adverse physiological effects, and it should be handled with appropriate caution.

Summary of Key Information



Property	Information	
Physical Form	White to beige powder	
Solubility	Soluble in DMSO (20 mg/mL, clear)	
Storage	Short-term (days to weeks): Dry, dark, at 0-4°C. Long-term (months to years): -20°C.	
Primary Hazards	Inhalation of powder, skin and eye contact, potent pharmacological effects.	

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and depends on the specific procedure and the quantity of **BMS-248360** being handled.



Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air- purifying respirator (PAPR) or supplied-air respirator Disposable, solid-front lab coat with tight-fitting cuffs Double- gloving (e.g., nitrile) Disposable sleeves Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders requires full respiratory protection. Double-gloving provides an extra barrier against contamination.[1]
Solution Preparation	- Chemical fume hood or other ventilated enclosure Lab coat Safety glasses with side shields or chemical splash goggles Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills. Engineering controls like a fume hood are the primary means of protection.[1]
In Vitro / In Vivo Dosing	- Lab coat Safety glasses Appropriate gloves for the solvent and compound.	Focus on preventing skin contact and eye exposure. The specific procedure will dictate the level of containment needed.[1]

Experimental Protocol: Preparation of a BMS-248360 Stock Solution

This protocol outlines the steps for safely preparing a stock solution of BMS-248360.

Materials:

- BMS-248360 powder
- Anhydrous DMSO
- Sterile, conical-bottom polypropylene or glass vial with a screw cap



- Calibrated analytical balance within a ventilated enclosure
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

Procedure:

- Preparation: Don the appropriate PPE for handling potent powders as detailed in the table above. Ensure the weighing area and all equipment are clean.
- Weighing: Tare a sterile vial on the analytical balance within a ventilated enclosure. Carefully
 weigh the desired amount of BMS-248360 powder into the vial. Record the exact weight.
- Solvent Addition: In a chemical fume hood, add the calculated volume of anhydrous DMSO to the vial containing the BMS-248360 powder to achieve the desired concentration.
- Dissolution: Securely cap the vial. Vortex the solution until the powder is completely dissolved, resulting in a clear solution.
- Labeling: Clearly label the vial with the compound name (**BMS-248360**), concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution at -20°C in a dark, dry location.
- Decontamination: Wipe down all surfaces and equipment used with an appropriate cleaning agent. Dispose of all contaminated disposable materials as hazardous waste.

Disposal Plan

Proper disposal of **BMS-248360** and associated waste is critical to prevent environmental contamination and accidental exposure.

Unused/Expired Compound: Do not dispose of down the drain or in regular trash.[2] Collect
in a clearly labeled, sealed container. Dispose of through a certified hazardous waste vendor.
[1]







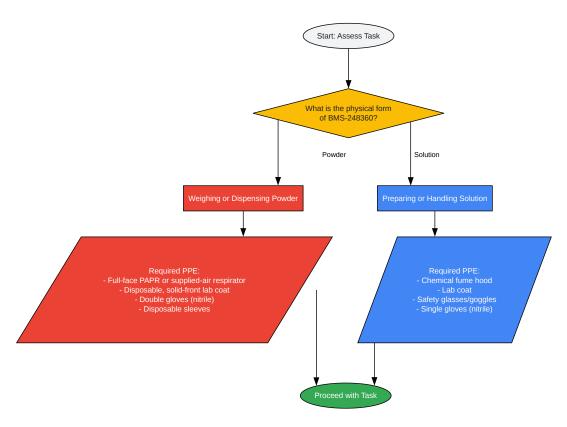
- Contaminated Labware (e.g., vials, pipette tips): Collect in a designated, puncture-resistant, and sealed container.[1] Label as "Hazardous Waste" with the name of the compound.
- Contaminated PPE (e.g., gloves, lab coat): Carefully doff PPE to avoid self-contamination.[1] Place in a sealed bag or container labeled as hazardous waste.
- Aqueous Waste: Collect in a sealed, labeled container.[1] Do not mix with other waste streams unless compatibility is confirmed.

Always follow your institution's Environmental Health and Safety (EHS) guidelines for chemical waste disposal.[2][3]

Mandatory Visualization



PPE Selection Workflow for Handling BMS-248360



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Caption: PPE selection workflow for handling BMS-248360.



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